

# The Researcher's Guide to 7-Tridecanone: From Procurement to Application

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## Compound of Interest

Compound Name: **7-Tridecanone**

Cat. No.: **B047724**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**7-Tridecanone**, also known as dihexyl ketone or enanthone, is a symmetrical ketone with the chemical formula  $C_{13}H_{26}O$ . This long-chain aliphatic ketone serves as a valuable building block in organic synthesis and as a standard in various analytical applications. For researchers in fields ranging from pheromone synthesis to materials science, understanding the procurement process and experimental utility of **7-Tridecanone** is crucial for successful project execution. This technical guide provides a comprehensive overview of commercial suppliers, purchasing considerations, and detailed experimental protocols involving **7-Tridecanone**.

## Commercial Suppliers and Purchasing of 7-Tridecanone

Acquiring high-quality **7-Tridecanone** is the first critical step for any research endeavor. Several reputable chemical suppliers offer this compound in various grades and quantities. When selecting a supplier, researchers should consider factors such as purity, available documentation (Certificate of Analysis, Safety Data Sheet), price, and shipping times.

## Summary of Commercial Suppliers

Supplier	Product Number (Example)	Purity	Available Quantities	Price (USD, Approx.)
TCI America	D1546	>97.0% (GC)	5g, 25g	\$59 (5g), \$234 (25g) <a href="#">[1]</a>
Sigma-Aldrich	D104205	97%	5g, 25g	Contact for pricing
BOC Sciences	-	Varies	Custom synthesis available	Inquiry required
Fisher Scientific (distributor for TCI)	D15465G	>97.0% (GC)	5g	\$78.00 <a href="#">[2]</a>

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to visit the supplier's website for the most current pricing and availability.

## Key Purchasing Considerations

- Purity: For most research applications, a purity of >97% as determined by Gas Chromatography (GC) is sufficient. However, for applications requiring a highly pure standard, it is advisable to seek suppliers offering higher purity grades and to scrutinize the Certificate of Analysis (CoA) for detailed impurity profiles.
- Documentation: Always ensure that the supplier provides a comprehensive Safety Data Sheet (SDS) and a batch-specific Certificate of Analysis (CoA). The CoA is critical as it provides detailed information on the purity and physical properties of the specific lot being purchased.
- Regulatory Compliance: While **7-Tridecanone** is not a controlled substance, it is important to adhere to your institution's chemical procurement and safety protocols.

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **7-Tridecanone**, from its synthesis to its use in analytical and biological assays.

## Synthesis of 7-Tridecanone via Oxidation of 7-Tridecanol

A common method for preparing **7-Tridecanone** in a laboratory setting is through the oxidation of the corresponding secondary alcohol, 7-Tridecanol.

### Materials:

- 7-Tridecanol
- Acetone (ACS grade)
- Jones reagent (Chromium trioxide in sulfuric acid)
- Isopropyl alcohol
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator

### Procedure:

- Dissolve 7-Tridecanol in acetone in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add Jones reagent dropwise from the dropping funnel, maintaining the temperature below 20 °C. The reaction is exothermic.
- After the addition is complete, stir the reaction mixture at room temperature for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench the excess oxidant by the dropwise addition of isopropyl alcohol until the orange color of Cr(VI) is no longer present.
- Filter the mixture to remove the chromium salts and wash the solid with acetone.
- Combine the filtrate and washings and remove the acetone using a rotary evaporator.
- Dissolve the residue in diethyl ether and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude **7-Tridecanone**.
- The product can be further purified by vacuum distillation or column chromatography on silica gel.

## Analysis of 7-Tridecanone by Gas Chromatography-Mass Spectrometry (GC-MS)

**7-Tridecanone** is well-suited for analysis by GC-MS due to its volatility. It can be analyzed directly or used as an internal standard for the quantification of other analytes.

### Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a flame ionization detector (FID) or a mass spectrometer (MS).

- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness).
- Injector Temperature: 250 °C
- Oven Temperature Program:
  - Initial temperature: 100 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 280 °C.
  - Hold at 280 °C for 10 minutes.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- Mass Spectrometer (if used):
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: m/z 40-500.
  - Source Temperature: 230 °C.

#### Sample Preparation:

- Prepare a stock solution of **7-Tridecanone** in a suitable solvent such as hexane or dichloromethane at a concentration of 1 mg/mL.
- Prepare a series of calibration standards by serially diluting the stock solution.
- If using as an internal standard, add a known amount of the **7-Tridecanone** solution to each sample and calibration standard.
- Inject 1  $\mu$ L of the prepared sample into the GC-MS.

## Electroantennography (EAG) Bioassay for Insect Olfactory Response

Ketones are known to be involved in insect chemical communication, acting as pheromones or kairomones. Electroantennography is a technique used to measure the electrical response of an insect's antenna to volatile compounds.[\[3\]](#)

#### Materials:

- Live insects (e.g., moths, beetles)
- **7-Tridecanone**
- Solvent (e.g., hexane, paraffin oil)
- Filter paper strips
- Glass Pasteur pipettes
- Air stimulus controller (for delivering puffs of odor)
- Micromanipulators
- Glass capillary electrodes
- Electrolyte solution (e.g., insect Ringer's solution)
- High-impedance amplifier
- Data acquisition system

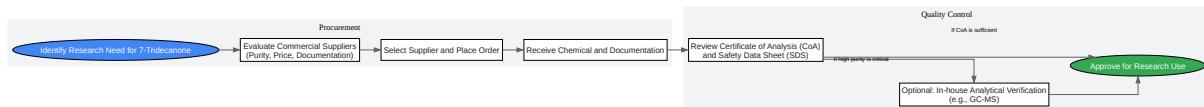
#### Procedure:

- Insect Preparation:
  - Immobilize the insect using wax or a custom holder.
  - Carefully excise an antenna at the base.
  - Mount the excised antenna between the recording and reference electrodes. The recording electrode is placed at the tip of the antenna, and the reference electrode is inserted into the base.

- Odorant Preparation:
  - Prepare serial dilutions of **7-Tridecanone** in the chosen solvent.
  - Apply a known volume (e.g., 10  $\mu$ L) of each dilution onto a filter paper strip and insert it into a Pasteur pipette.
- Stimulation and Recording:
  - A continuous stream of humidified, charcoal-filtered air is passed over the antenna.
  - A puff of air (e.g., 0.5 seconds) from the odorant-containing pipette is injected into the continuous airstream.
  - The resulting change in electrical potential (the EAG response) is amplified, recorded, and analyzed.
  - A solvent blank should be used as a negative control.
  - Responses are typically measured as the peak amplitude of the depolarization.

## Visualizations

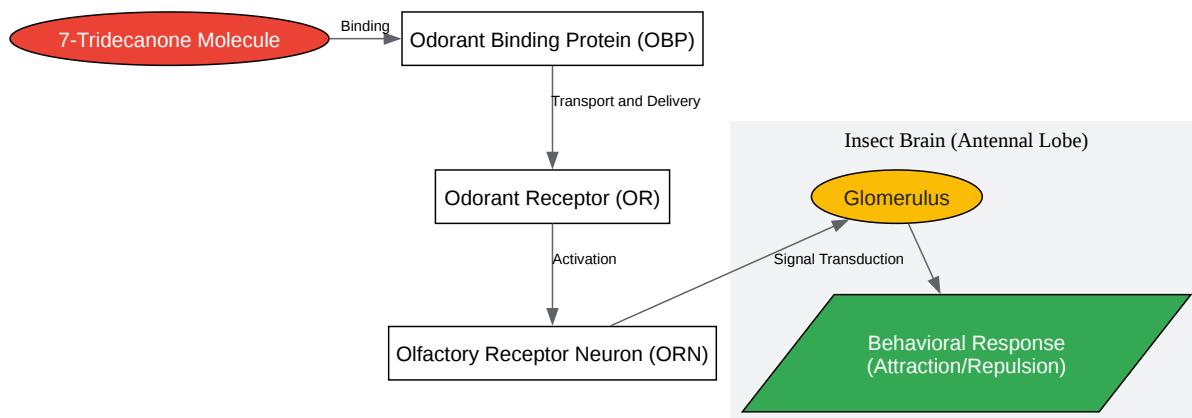
### Logical Workflow for Procurement and Quality Control of 7-Tridecanone



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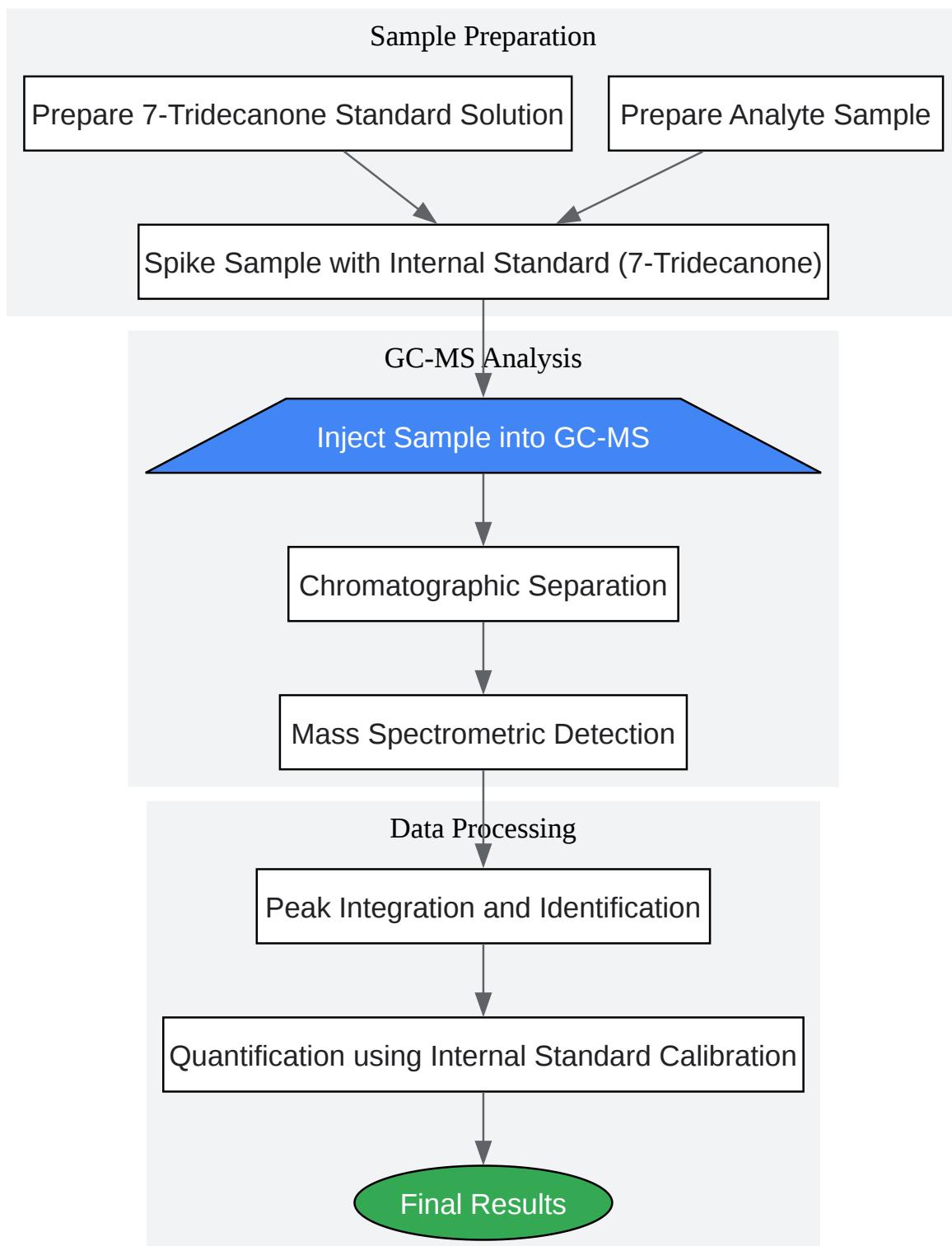
Caption: Procurement and QC workflow for **7-Tridecanone**.

## Signaling Pathway for Insect Olfactory Detection of 7-Tridecanone

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Caption: Insect olfactory detection of **7-Tridecanone**.

## Experimental Workflow for GC-MS Analysis

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Caption: Workflow for GC-MS analysis using **7-Tridecanone**.

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## References

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